

Essential Guide to the Safe Disposal of 1-Cyclooctene, 3-bromo-

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Compound of Interest

Compound Name: 1-Cyclooctene, 3-bromo-

Cat. No.: B15128604

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For Researchers, Scientists, and Drug Development Professionals: Ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate, essential guidance on the operational and disposal procedures for **1-Cyclooctene, 3-bromo-**, building on our commitment to be your trusted partner in laboratory safety.

Proper disposal of **1-Cyclooctene, 3-bromo-**, a halogenated organic compound, is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. This guide outlines the necessary steps for its safe handling and disposal.

Immediate Safety and Handling Precautions

Before handling **1-Cyclooctene, 3-bromo-**, it is crucial to consult the Safety Data Sheet (SDS) for this specific chemical. While a comprehensive SDS is not publicly available, the following information has been compiled from various sources.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Lab Coat:** A flame-retardant lab coat is recommended.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably within a chemical fume hood.

In Case of a Spill:

- Evacuate the immediate area.
- Wear appropriate PPE.
- Absorb the spill with an inert, non-combustible material such as sand or vermiculite.
- Collect the absorbed material into a designated, labeled hazardous waste container.
- Clean the spill area with a suitable solvent, and dispose of the cleaning materials as hazardous waste.

Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **1-Cyclooctene, 3-bromo-**. This information is essential for its safe handling and in determining the appropriate disposal route.

Property	Value
Chemical Formula	C ₈ H ₁₃ Br
Molecular Weight	189.09 g/mol
Appearance	No information available
Boiling Point	79 °C at 5 Torr
Density	1.3308 g/cm ³ at 25 °C
CAS Number	7422-06-2
Hazards	Halogenated organic compound.

Step-by-Step Disposal Protocol

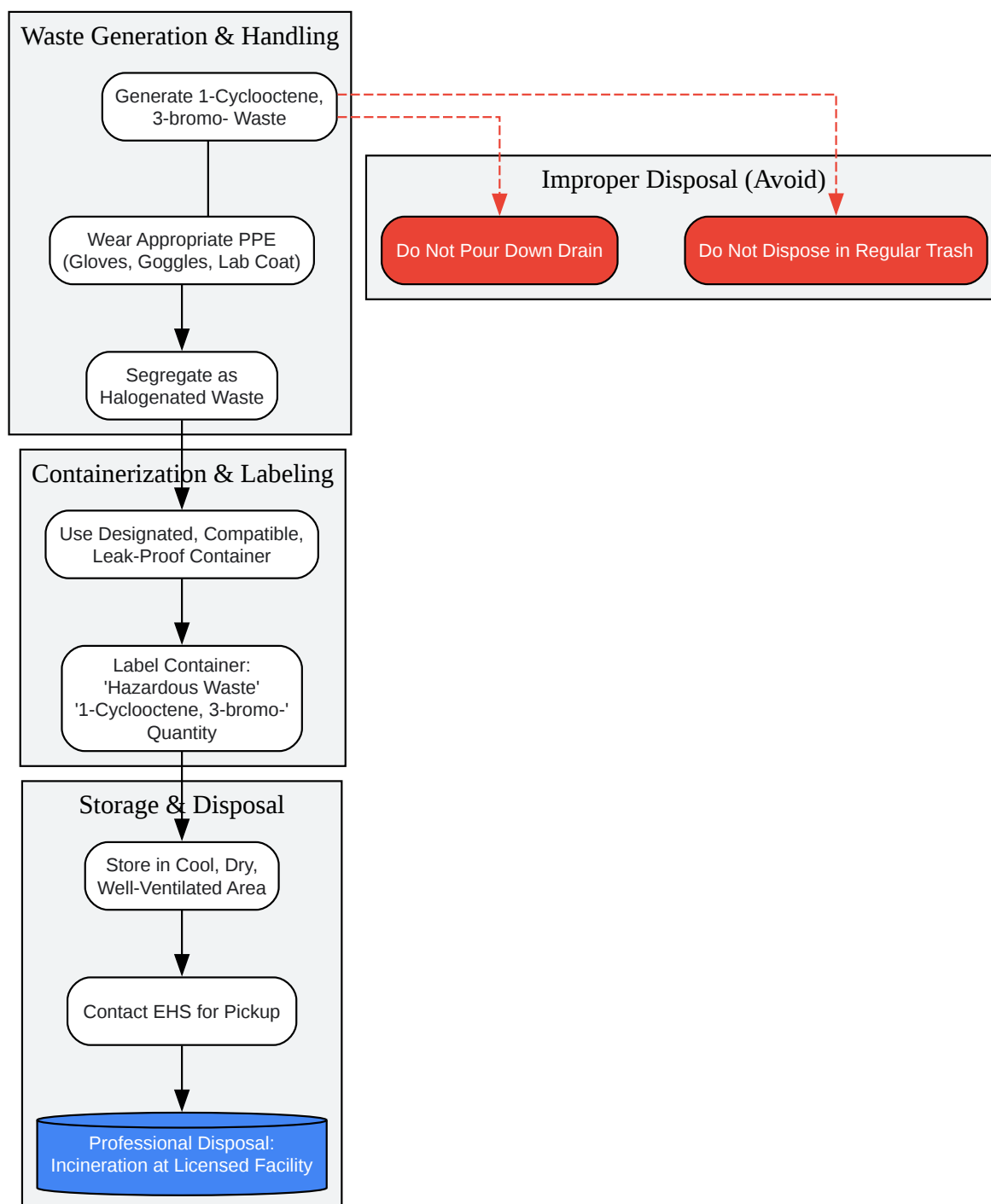
The primary disposal method for **1-Cyclooctene, 3-bromo-** is incineration at a licensed hazardous waste facility. As a halogenated organic compound, it must be segregated from non-halogenated waste streams.

- Waste Identification and Classification:
 - **1-Cyclooctene, 3-bromo-** is classified as a halogenated organic waste.^{[1][2]}
 - This classification is due to the presence of the bromine atom.
- Waste Segregation:
 - Crucially, do not mix halogenated waste with non-halogenated waste.^{[1][3]} The disposal of mixed waste is significantly more expensive and complex.^{[1][3]}
 - Use a designated and clearly labeled waste container for "Halogenated Organic Waste."
- Waste Collection and Storage:
 - Collect waste **1-Cyclooctene, 3-bromo-** in a compatible, leak-proof container with a secure screw-top cap.
 - The container must be clearly labeled with "Hazardous Waste," the chemical name ("**1-Cyclooctene, 3-bromo-**"), and the approximate quantity.
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Provide them with all necessary information about the waste, including its chemical name and quantity.
 - Follow all institutional and local regulations for hazardous waste disposal.

Under no circumstances should **1-Cyclooctene, 3-bromo-** be disposed of down the drain or in regular trash.^[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-Cyclooctene, 3-bromo-**.



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Caption: Disposal workflow for **1-Cyclooctene, 3-bromo-**.

By adhering to these procedures, you contribute to a safe laboratory environment and ensure compliance with environmental regulations. Always prioritize safety and consult with your institution's EHS professionals for specific guidance.

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References

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